

Application Notes and Protocols for Adenoregulin Administration in Murine Models

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Compound of Interest

Compound Name: Adenoregulin

Cat. No.: B117734

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Introduction

Adenoregulin is a 33-amino acid amphiphilic peptide originally isolated from the skin of the Amazonian tree frog, *Phyllomedusa bicolor*. It belongs to the dermaseptin family of peptides, which are known for their antimicrobial and diverse biological activities. **Adenoregulin** has garnered scientific interest for its ability to modulate G-protein coupled receptors (GPCRs), specifically enhancing agonist binding to adenosine A1, A2a, α 2-adrenergic, and 5HT1A receptors in vitro. This modulatory activity suggests its potential as a pharmacological tool or a lead compound for drug development.

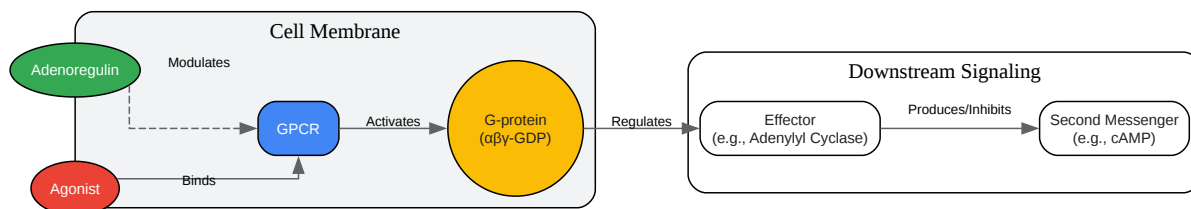
These application notes provide a comprehensive overview of the current understanding of **adenoregulin**'s mechanism of action based on in vitro studies and propose detailed protocols for its administration in murine models, drawing upon established methodologies for similar peptides.

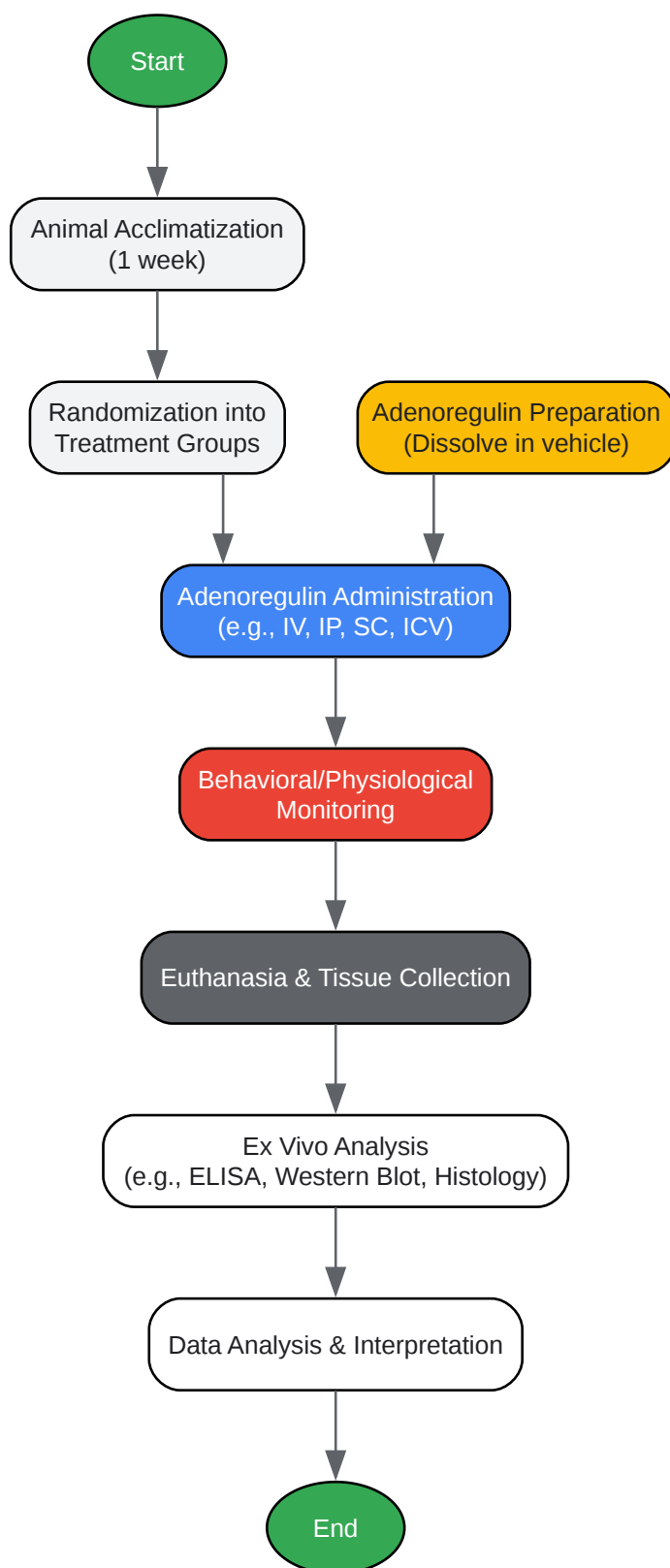
Mechanism of Action

In vitro studies have elucidated that **adenoregulin** enhances the binding of agonists to several GPCRs. The proposed mechanism involves the enhancement of guanyl nucleotide exchange at G-proteins, which leads to a conversion of the receptors into a high-affinity state. This allosteric modulation increases the potency of endogenous and exogenous agonists at their respective receptors.

Signaling Pathway

The proposed signaling pathway for **adenoregulin**'s enhancement of agonist binding to G-protein coupled receptors is depicted below. **Adenoregulin** is thought to interact with the GPCR-G-protein complex, facilitating the exchange of GDP for GTP on the $G\alpha$ subunit, leading to the dissociation of the $G\alpha$ and $G\beta\gamma$ subunits and subsequent downstream signaling.





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